

L-Theanine-d5: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *L-Theanine-d5*

Cat. No.: *B1145705*

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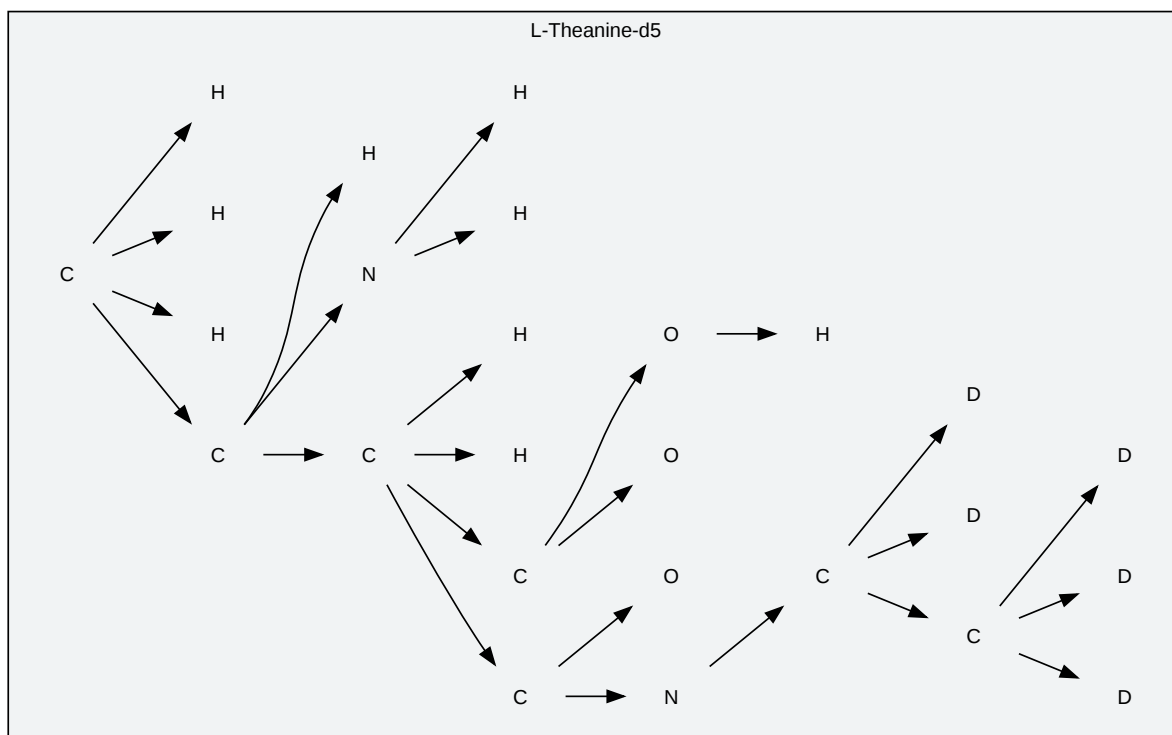
An In-depth Overview of a Key Internal Standard for Accurate Quantification

L-Theanine-d5 is the deuterium-labeled form of L-Theanine, a naturally occurring amino acid found predominantly in tea leaves (*Camellia sinensis*). This isotopically labeled compound serves as an invaluable tool in analytical chemistry, particularly in the field of pharmacokinetics and food science. Its primary application is as an internal standard for the precise and accurate quantification of L-Theanine in various matrices, including plasma, tea extracts, and dietary supplements, using techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[1][2][3]} This guide provides a comprehensive technical overview of **L-Theanine-d5**, its chemical properties, and its application in a validated analytical methodology.

Core Properties and Chemical Structure

L-Theanine-d5 is structurally identical to L-Theanine, with the exception of five deuterium atoms replacing the five hydrogen atoms on the N-ethyl group.^[1] This mass shift allows for its differentiation from the unlabeled L-Theanine by a mass spectrometer, while its chemical and physical properties remain nearly identical, ensuring similar behavior during sample preparation and chromatographic separation.

Chemical Structure of L-Theanine-d5



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Caption: Chemical structure of **L-Theanine-d5**.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **L-Theanine-d5**.

Property	Value	Source
CAS Number	1217451-85-8	[1]
Molecular Formula	C ₇ H ₉ D ₅ N ₂ O ₃	
Molecular Weight	179.23 g/mol	
Synonyms	L-Theanine-d5 (N-ethyl-d5), (2S)-2-Amino-5-oxo-5-(1,1,2,2,2-pentadeuterioethylamino)pentanoic acid	
Isotopic Purity	Typically ≥98 atom % D	
Physical Form	Solid	

Experimental Protocol: Quantification of Theanine in Food Samples using LC-MS/MS

This section details a validated method for the determination of theanine in food products, such as tea beverages and dietary supplements in capsule or tablet form, using **L-Theanine-d5** as an internal standard.

Reagents and Materials

- Methanol (HPLC grade)
- Glacial Acetic Acid (reagent grade)
- Deionized Water (resistivity ≥ 18 MΩ·cm)
- Theanine Reference Standard
- **L-Theanine-d5** (Internal Standard)
- Volumetric flasks (5 mL, 10 mL, 50 mL, 100 mL)
- Centrifuge tubes (50 mL)

- Membrane filters (0.22 μm)

Solution Preparation

- Internal Standard Stock Solution (approx. 1 mg/mL): Accurately weigh about 10 mg of **L-Theanine-d5** and dissolve it in deionized water in a 10 mL volumetric flask. Store this solution in a refrigerator and protected from light.
- Internal Standard Working Solution (100 ng/mL): Dilute the internal standard stock solution with deionized water to a final concentration of 100 ng/mL.
- Theanine Standard Stock Solution (approx. 1 mg/mL): Accurately weigh about 10 mg of the theanine reference standard and dissolve it in deionized water in a 10 mL volumetric flask. Store this solution in a refrigerator and protected from light.
- Calibration Curve Standards (1-100 ng/mL): Prepare a series of calibration standards by diluting the theanine standard stock solution with deionized water to achieve concentrations ranging from 1 to 100 ng/mL. Each of these standards should also contain the internal standard at a constant concentration (e.g., 20 ng/mL).

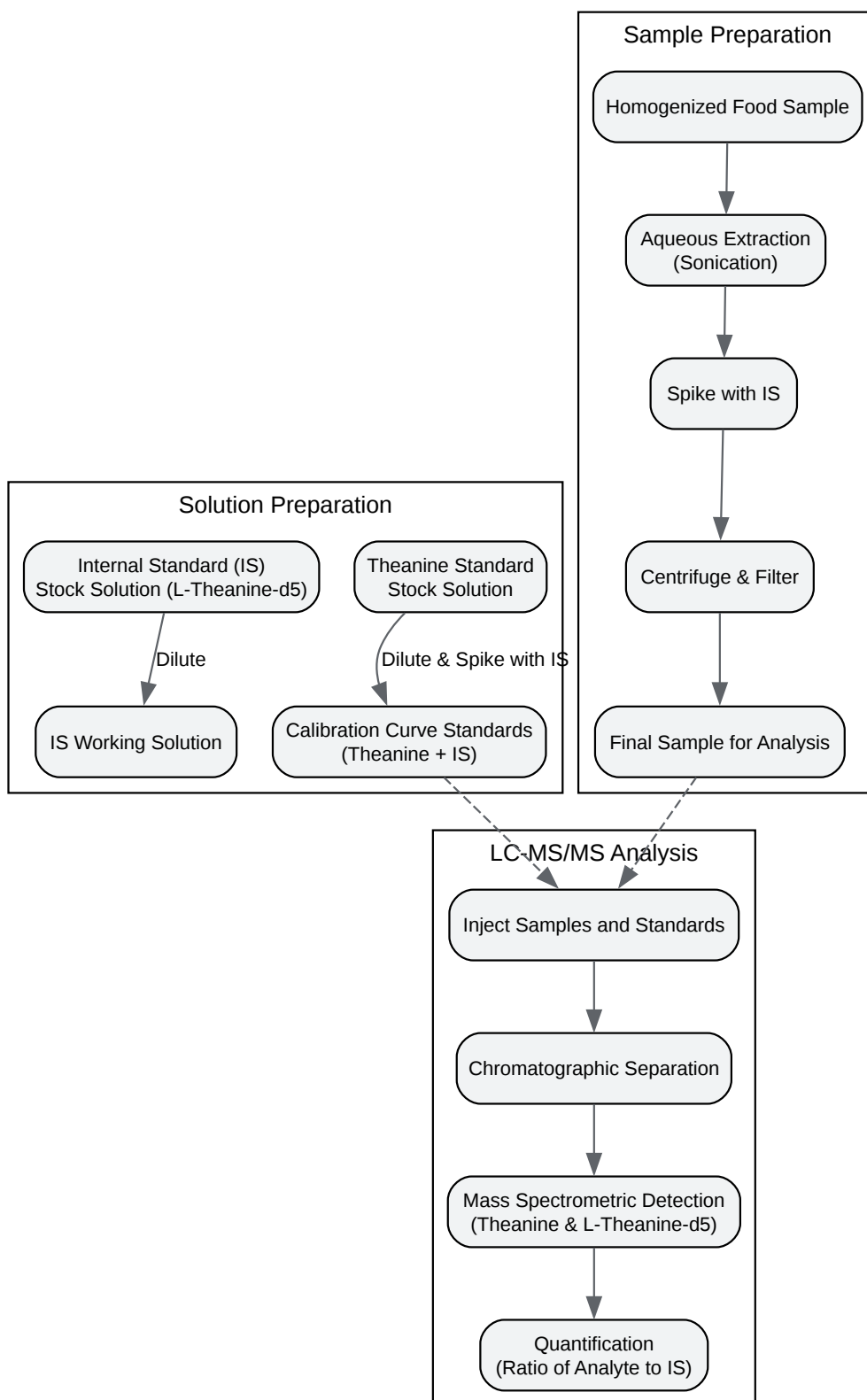
Sample Preparation

- Homogenization: Homogenize the food sample.
- Extraction: Accurately weigh approximately 1 g of the homogenized sample into a 50 mL centrifuge tube. Add 30 mL of deionized water.
- Sonication: Mix the sample thoroughly and sonicate for 30 minutes at room temperature.
- Dilution and Internal Standard Spiking: Add deionized water to bring the final volume to a known amount. Take 1 mL of this extract and add 1 mL of the internal standard working solution into a 5 mL volumetric flask. Dilute to the mark with deionized water.
- Centrifugation and Filtration: Centrifuge the solution at 3000 $\times g$ for 10 minutes. Filter the supernatant through a 0.22 μm membrane filter to obtain the final sample solution for analysis.

LC-MS/MS Instrumental Conditions

- Liquid Chromatograph: A system capable of gradient elution.
- Column: A suitable column for the separation of polar compounds, such as a Poroshell 120 EC-C18 (2.7 μm , 3.0 mm i.d. \times 15 cm) or equivalent.
- Mobile Phase:
 - Solvent A: 0.1% Glacial Acetic Acid in deionized water.
 - Solvent B: Methanol.
- Ion Source: Positive ion electrospray ionization (ESI+).
- Injection Volume: 5 μL .

Experimental Workflow Diagram



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Caption: LC-MS/MS quantification workflow.

Conclusion

L-Theanine-d5 is an essential tool for researchers, scientists, and drug development professionals who require accurate and reliable quantification of L-Theanine. Its use as an internal standard in LC-MS/MS methodologies minimizes the impact of matrix effects and variations in sample preparation, leading to high-quality analytical data. The detailed protocol provided in this guide serves as a robust starting point for the development and validation of analytical methods for L-Theanine in a variety of sample types.

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